

Application Notes and Protocols for PF-04577806 in Animal Models

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Compound of Interest

Compound Name: PF-04577806

CAS No.: 1072100-81-2

Cat. No.: B3061416

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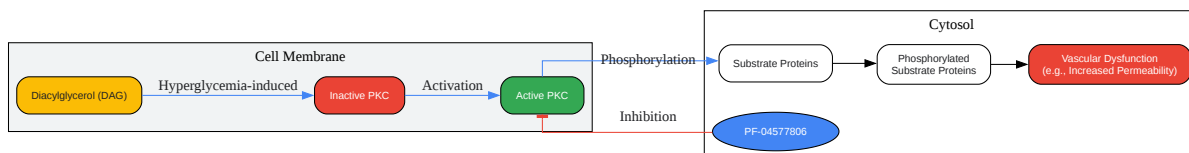
Introduction

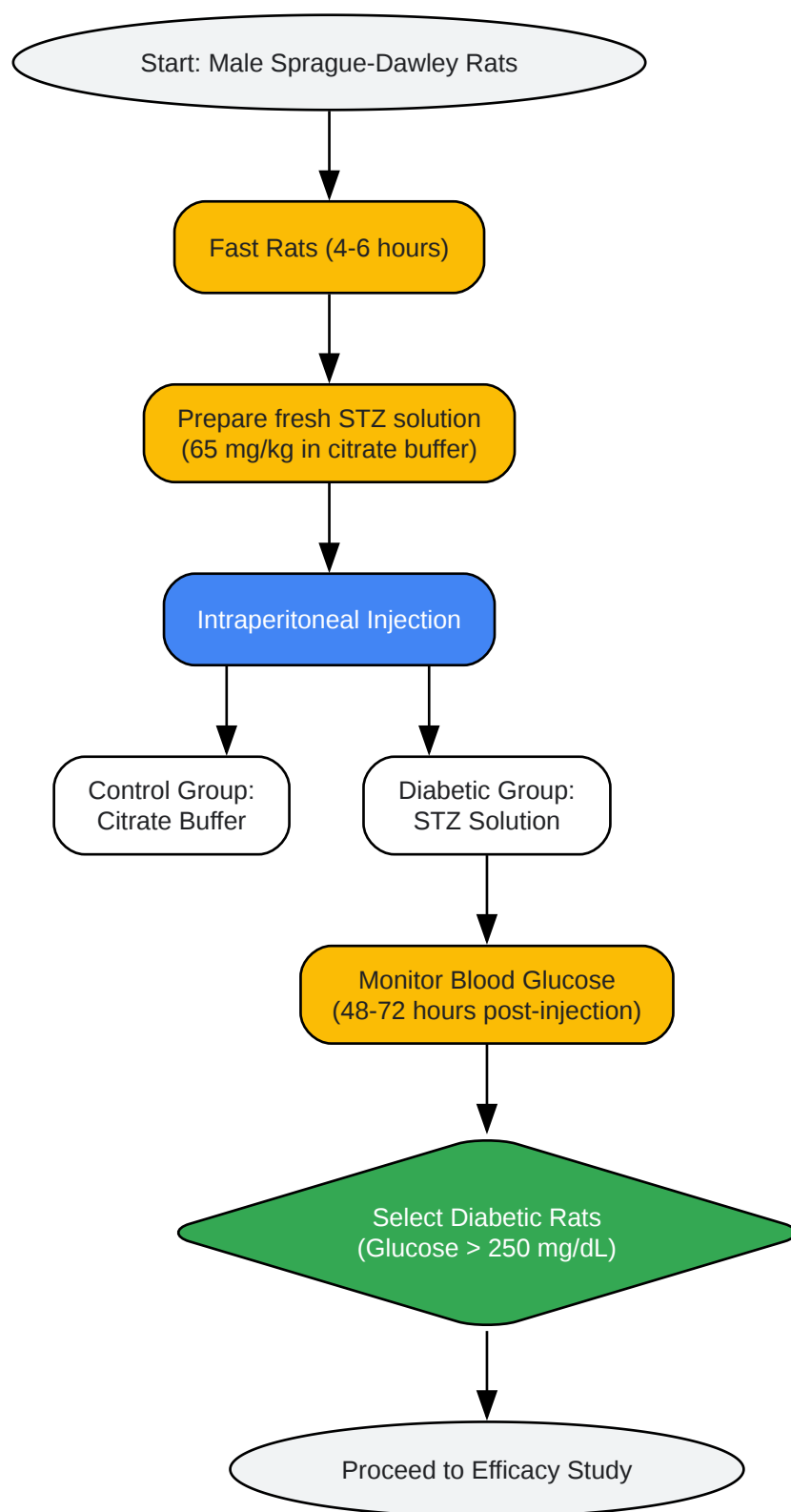
PF-04577806 is a potent and selective inhibitor of Protein Kinase C (PKC), with demonstrated activity against several PKC isoforms including PKC α , PKC β I, PKC β II, PKC γ , and PKC θ [1]. This document provides detailed application notes and experimental protocols for the use of **PF-04577806** in a relevant animal model of diabetic retinopathy, a condition characterized by increased retinal vascular permeability. The protocols outlined below are based on established methodologies for inducing diabetic retinopathy in rats and assessing the therapeutic efficacy of PKC inhibitors.

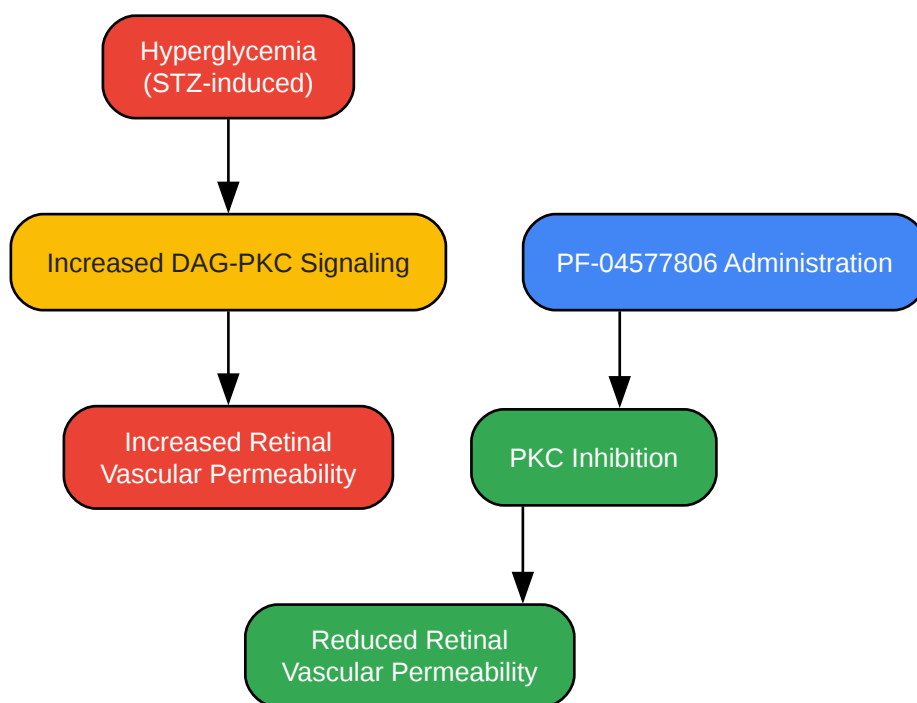
Mechanism of Action: PKC Inhibition

Protein Kinase C represents a family of serine/threonine kinases that are critical mediators in various signal transduction pathways. In the context of diabetic complications, hyperglycemia can lead to the activation of the diacylglycerol (DAG)-PKC pathway, contributing to vascular dysfunction, including increased permeability, inflammation, and neovascularization. **PF-**

04577806, by competitively inhibiting ATP binding to PKC, blocks these downstream signaling events.







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References

- 1. Measurement of retinal vascular permeability in a rat model using spectroscopic optical coherence tomography [dspace.mit.edu]
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